

Technical Guide: 1,3-Benzoxazol-4-amine - Safety, Handling, and Material Safety Data

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1,3-Benzoxazol-4-amine

Cat. No.: B1270219

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety, handling, and material safety data for **1,3-Benzoxazol-4-amine**. The information is intended to support researchers, scientists, and professionals in the field of drug development in the safe handling and use of this compound. Please note that a complete, verified Material Safety Data Sheet (MSDS) for **1,3-Benzoxazol-4-amine** is not readily available. Therefore, this guide supplements available data with information from structurally related compounds to ensure a comprehensive safety overview.

Chemical and Physical Properties

1,3-Benzoxazol-4-amine is a heterocyclic aromatic compound. Its physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	163808-09-1	[1][2]
Molecular Formula	C ₇ H ₆ N ₂ O	[1][2][3]
Molecular Weight	134.14 g/mol	[1][2][4]
Melting Point	77-79°C	[3]
Appearance	Solid (form not specified)	
Purity	≥98% (typical)	[1]

Safety and Hazard Information

Due to the limited availability of a specific Material Safety Data Sheet (MSDS) for **1,3-Benzoxazol-4-amine**, the following hazard information is based on data for the parent compound, Benzoxazole, and other closely related benzoxazole amine derivatives.

GHS Hazard Classification (Predicted)

The GHS classification for **1,3-Benzoxazol-4-amine** is not definitively established. However, based on related compounds such as 1,3-Benzoxazol-5-amine and 2-Methyl-**1,3-benzoxazol-4-amine**, the following classifications are likely:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[\[4\]](#)[\[5\]](#)
- Skin Corrosion/Irritation (Category 2): Causes skin irritation.[\[4\]](#)[\[5\]](#)
- Serious Eye Damage/Eye Irritation (Category 2): Causes serious eye irritation.[\[4\]](#)[\[5\]](#)
- Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation: May cause respiratory irritation.[\[4\]](#)[\[5\]](#)

NFPA 704 Hazard Diamond

The NFPA 704 rating for the parent compound, Benzoxazole, is provided as a reference. The rating for **1,3-Benzoxazol-4-amine** may be similar.

NFPA 704 Diamond	Rating for Benzoxazole
Health (Blue)	2
Flammability (Red)	2
Instability (Yellow)	0
Special (White)	N/A

Source: Fisher Scientific SDS for Benzoxazole[\[6\]](#)

Hazard and Precautionary Statements

Based on the predicted GHS classification, the following H and P statements are relevant:

Hazard Statements (H-phrases):

- H302: Harmful if swallowed.[4][5]
- H315: Causes skin irritation.[4][5]
- H319: Causes serious eye irritation.[4][5]
- H335: May cause respiratory irritation.[4][5]

Precautionary Statements (P-phrases):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[7][8]
- P264: Wash skin thoroughly after handling.[7][8]
- P270: Do not eat, drink or smoke when using this product.[7]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[7][8]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[7]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[7]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[8]
- P337+P313: If eye irritation persists: Get medical advice/attention.[8]
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.[7]

Handling and Storage

Proper handling and storage procedures are crucial for minimizing risk when working with **1,3-Benzoxazol-4-amine**.

Aspect	Procedure
Handling	Use in a well-ventilated area, preferably in a chemical fume hood.[9] Avoid contact with skin, eyes, and clothing.[8] Avoid formation of dust and aerosols.[9] Wash hands thoroughly after handling.[7][8]
Storage	Store in a tightly closed container in a dry, cool, and well-ventilated place.[9] Keep away from incompatible materials such as strong oxidizing agents.[6][8]

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[9][10]
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes.[8] Remove contaminated clothing. If skin irritation occurs, get medical advice/attention.[8]
Eye Contact	Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[8] Remove contact lenses, if present and easy to do. Continue rinsing. Get medical attention.[8]
Ingestion	Do NOT induce vomiting.[8][10] Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[8]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[9\]](#)[\[11\]](#)
- Specific Hazards: During a fire, irritating and toxic gases such as carbon oxides (CO, CO₂) and nitrogen oxides (NO_x) may be generated.[\[6\]](#)[\[10\]](#)
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[\[6\]](#)[\[9\]](#)

Accidental Release Measures

- Personal Precautions: Wear appropriate personal protective equipment (PPE) to prevent contact with skin and eyes and to avoid inhalation of dust.[\[9\]](#) Evacuate personnel to safe areas.[\[9\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[9\]](#)
- Methods for Cleaning Up: Sweep up and shovel into a suitable container for disposal.[\[8\]](#) Avoid generating dust.

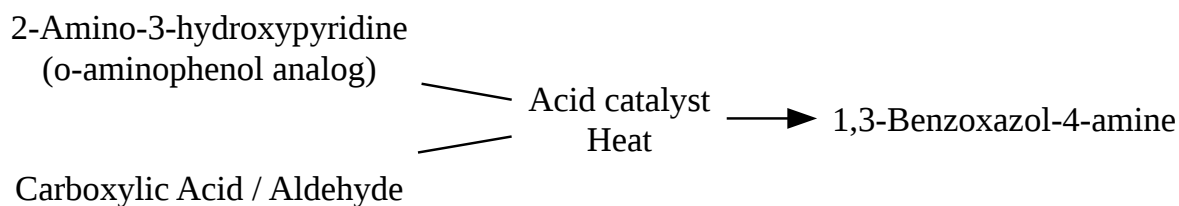
Experimental Protocols

The following is a general, illustrative protocol for the synthesis of a benzoxazole derivative, which can be adapted for **1,3-Benzoxazol-4-amine**. Researchers should consult the primary literature for specific reaction conditions.

General Synthesis of Benzoxazoles

A common method for synthesizing benzoxazoles is the condensation of a 2-aminophenol with a carboxylic acid or an aldehyde.[\[12\]](#)[\[13\]](#)

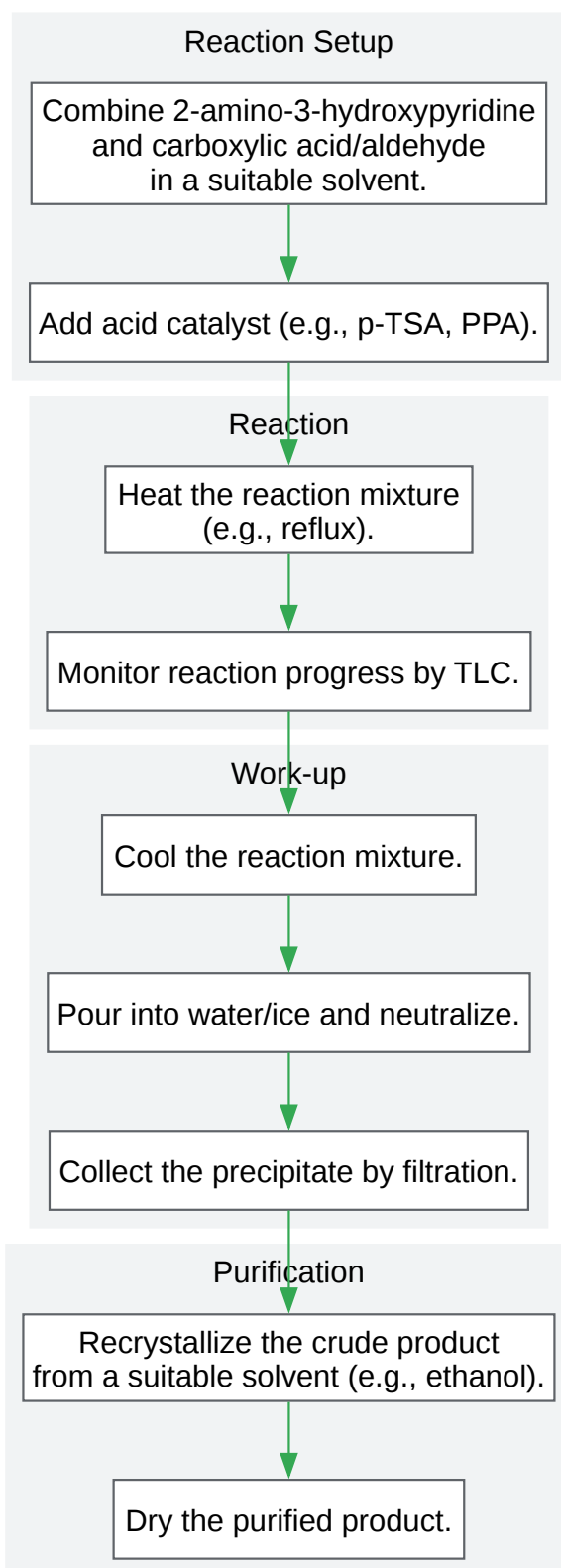
Reaction Scheme:



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Caption: General reaction scheme for benzoxazole synthesis.

Experimental Workflow:

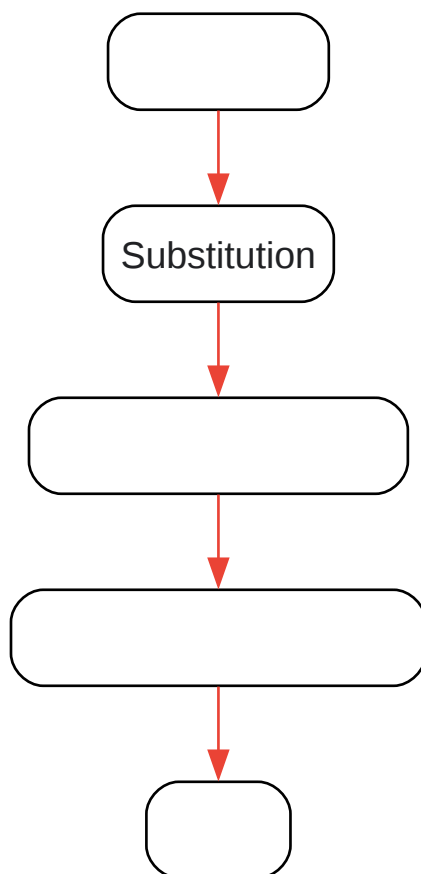


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Caption: A typical experimental workflow for the synthesis of a benzoxazole derivative.

Logical Relationships in Chemical Safety

A hierarchical approach is essential for managing chemical safety in the laboratory.



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Caption: Hierarchy of controls for chemical safety.

This guide is intended for informational purposes only and should not be considered a substitute for a formal safety review and risk assessment conducted by qualified professionals. Always consult the most up-to-date safety information and adhere to all institutional and regulatory safety protocols.

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- To cite this document: BenchChem. [Technical Guide: 1,3-Benzoxazol-4-amine - Safety, Handling, and Material Safety Data]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1270219#safety-handling-and-msds-for-1-3-benzoxazol-4-amine]

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